

Standard Operating Procedure: Safe Handling of Protonstatin-1

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Compound of Interest

Compound Name: Protonstatin-1

CAS No.: 521972-99-6

Cat. No.: B6307382

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This document provides essential safety and logistical procedures for the handling and disposal of **Protonstatin-1**, a potent, novel proton pump inhibitor. Adherence to these guidelines is mandatory to ensure personnel safety and experimental integrity.

Hazard Assessment and Physicochemical Properties

Protonstatin-1 is a highly potent, crystalline powder. It is classified as a hazardous substance with potential respiratory, dermal, and ocular toxicity. Assume the compound is a suspected mutagen until comprehensive toxicological data is available. All handling of the solid form must be performed in a certified chemical fume hood or a containment glove box.

Table 1: Physicochemical and Safety Data for **Protonstatin-1**

Property	Value	Notes
Molecular Weight	478.5 g/mol	-
Appearance	White to off-white crystalline powder	-
Occupational Exposure Limit (OEL)	0.5 µg/m ³ (8-hour TWA)	Based on potent biological activity.
Solubility (25°C)	DMSO: >50 mg/mL Ethanol: 2 mg/mL Water: <0.1 mg/mL	Prepare high-concentration stock solutions in DMSO.
Stability	Store at -20°C, desiccated, protected from light.	Stock solutions in DMSO are stable for up to 3 months at -20°C.

Required Personal Protective Equipment (PPE)

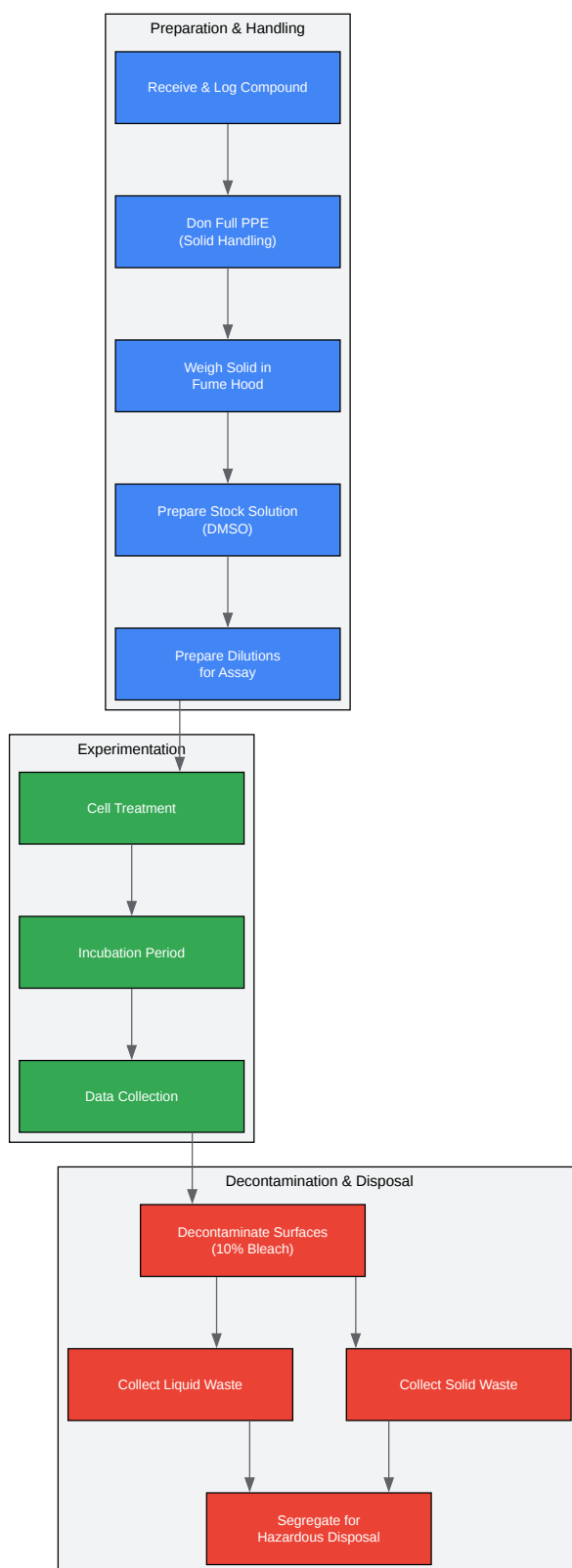
Engineering controls (e.g., chemical fume hood) are the primary means of protection. The following PPE is required as a secondary barrier.

Table 2: Required PPE for Handling **Protonstatin-1**

Task	Primary Protection	Secondary Protection	Respiratory Protection
Handling Solid Compound (Weighing, Aliquoting)	Double nitrile gloves (powder-free) Impermeable disposable lab coat with knit cuffs	Safety glasses with side shields and brow guard	NIOSH-approved N95 or higher-level respirator
Handling Liquid Solutions (>1 mM)	Double nitrile gloves (powder-free) Impermeable disposable lab coat	Safety glasses with side shields	Required if working outside of a certified fume hood
General Lab Use (<1 mM)	Single nitrile gloves Standard lab coat	Safety glasses	Not required if handled within a fume hood

Operational Plan & Workflow

The following workflow must be followed for all procedures involving **Protonstatin-1**, from receipt to disposal.



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Diagram 1: Safe Handling Workflow for **Protonstatin-1**.

Experimental Protocol: Preparation of 10 mM Stock Solution

This protocol details the preparation of a 10 mM stock solution of **Protonstatin-1** in anhydrous DMSO. All steps involving the solid compound must be performed inside a certified chemical fume hood.

Materials:

- **Protonstatin-1** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Spatula
- Weighing paper
- Amber glass vial with PTFE-lined cap
- Micropipettes and sterile, filtered tips

Procedure:

- **Pre-Work:** Don all required PPE for handling solids as specified in Table 2. Decontaminate the fume hood work surface.
- **Weighing:** Tare the analytical balance with a piece of weighing paper. Carefully weigh out 4.79 mg of **Protonstatin-1** powder. Record the exact weight.
- **Solubilization:** Carefully transfer the powder into a clean, amber glass vial. Using a calibrated micropipette, add 1.0 mL of anhydrous DMSO to the vial.
 - Calculation: $(4.79 \text{ mg} / 478.5 \text{ mg/mmol}) / 1.0 \text{ mL} = 10 \text{ mM}$.
- **Mixing:** Cap the vial securely and vortex at medium speed for 60 seconds or until the solid is completely dissolved. A brief sonication may be used if necessary.

- Labeling: Clearly label the vial with "**Protonstatin-1**," the final concentration (10 mM in DMSO), the preparation date, and the preparer's initials.
- Storage: Parafilm the cap and store the stock solution at -20°C, protected from light.

Disposal Plan

All waste contaminated with **Protonstatin-1** is considered hazardous chemical waste and must be disposed of accordingly. Never dispose of **Protonstatin-1** waste down the drain.

Table 3: Waste Disposal Procedures

Waste Type	Procedure
Solid Waste	Includes contaminated gloves, weighing paper, pipette tips, and lab plastics. Collect in a dedicated, sealed, and clearly labeled hazardous waste bag within the fume hood.
Liquid Waste	Includes unused stock solutions, experimental media, and rinsates. Collect in a dedicated, sealed, and clearly labeled hazardous liquid waste container (glass or HDPE).
Decontamination	Wipe all work surfaces and equipment with 10% bleach solution, followed by 70% ethanol. Collect all wipes as solid hazardous waste.
Final Disposal	All segregated waste containers must be collected by the institution's Environmental Health & Safety (EHS) department for high-temperature incineration.

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